

Application Note: A Detailed Protocol for the Mesylation of Petroselinyl Alcohol

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Compound of Interest

Compound Name: *Petroselaidyl methane sulfonate*

Cat. No.: *B15548458*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Petroselinyl alcohol, a long-chain unsaturated fatty alcohol derived from petroselinic acid, is a valuable intermediate in the synthesis of various bioactive molecules and oleochemicals. The conversion of its primary hydroxyl group to a methanesulfonate (mesylate) ester is a critical transformation, as it converts the poorly leaving hydroxyl group into a good leaving group, facilitating subsequent nucleophilic substitution reactions. This protocol provides a detailed, two-step procedure for the synthesis of petroselinyl mesylate, starting from the readily available petroselinic acid. The first step involves the reduction of petroselinic acid to petroselinyl alcohol, followed by the mesylation of the alcohol.

Experimental Protocols

Part 1: Synthesis of Petroselinyl Alcohol from Petroselinic Acid

This procedure outlines the reduction of the carboxylic acid functionality of petroselinic acid to a primary alcohol using lithium aluminum hydride (LAH), a powerful reducing agent.

Materials:

- Petroselinic acid
- Lithium aluminum hydride (LAH)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 10% Sulfuric acid solution
- Saturated aqueous sodium sulfate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), a suspension of lithium aluminum hydride (1.5 equivalents) in anhydrous diethyl ether or THF is prepared.
- The suspension is cooled to 0 °C using an ice bath.
- A solution of petroselinic acid (1 equivalent) in anhydrous diethyl ether or THF is added dropwise to the LAH suspension with vigorous stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

- Upon completion, the reaction is carefully quenched by cooling the flask in an ice bath and slowly adding water dropwise, followed by a 15% sodium hydroxide solution, and then again by water.
- The resulting granular precipitate is filtered off and washed with diethyl ether.
- The combined organic filtrates are washed with a 10% sulfuric acid solution, followed by a saturated aqueous sodium sulfate solution, and finally with brine.
- The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield crude petroselinyl alcohol.
- The crude product can be purified by column chromatography on silica gel if necessary.

Part 2: Mesylation of Petroselinyl Alcohol

This protocol details the conversion of petroselinyl alcohol to petroselinyl mesylate using methanesulfonyl chloride and triethylamine.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Petroselinyl alcohol
- Methanesulfonyl chloride (MsCl)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)[\[2\]](#)
- Anhydrous dichloromethane (DCM)[\[1\]](#)[\[2\]](#)
- Ice-cold water
- Cold 10% Hydrochloric acid (HCl)[\[1\]](#)
- Saturated aqueous sodium bicarbonate solution[\[1\]](#)
- Brine (saturated aqueous sodium chloride)[\[2\]](#)

- Anhydrous sodium sulfate[2]
- Rotary evaporator
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Standard laboratory glassware

Procedure:

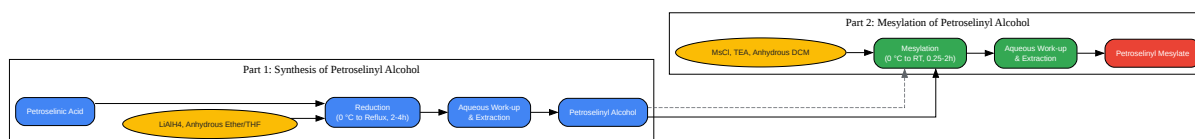
- Dissolve petroselinyl alcohol (1 equivalent) in anhydrous dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stir bar under an inert atmosphere.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine (1.5 equivalents) to the solution with stirring.[2]
- Slowly add methanesulfonyl chloride (1.2 equivalents) dropwise to the reaction mixture over 5-10 minutes, ensuring the temperature remains at 0 °C.[1][2]
- Stir the reaction mixture at 0 °C for an additional 15-30 minutes.[1] Reaction completion can be monitored by TLC. If the reaction is sluggish, it can be allowed to warm to room temperature and stirred for an additional 1-2 hours.[2]
- Transfer the reaction mixture to a separatory funnel containing ice-cold water and more DCM.
- Wash the organic layer sequentially with cold 10% HCl, saturated aqueous sodium bicarbonate solution, and finally with brine.[1][2]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude petroselinyl mesylate.[2]

- The product can be used in the next step without further purification or can be purified by flash column chromatography on silica gel.

Data Presentation

Parameter	Part 1: Reduction of Petroselinic Acid	Part 2: Mesylation of Petroselinyl Alcohol
Starting Material	Petroselinic acid	Petroselinyl alcohol
Key Reagents	Lithium aluminum hydride (LAH)	Methanesulfonyl chloride (MsCl), Triethylamine (TEA)
Stoichiometry (Equivalents)	Petroselinic acid (1), LAH (1.5)	Petroselinyl alcohol (1), TEA (1.5), MsCl (1.2)
Solvent	Anhydrous Diethyl ether or THF	Anhydrous Dichloromethane (DCM)
Reaction Temperature	0 °C to reflux	0 °C to Room Temperature
Reaction Time	2-4 hours	15 minutes to 2 hours
Work-up Procedure	Quenching with H ₂ O/NaOH, Extraction	Aqueous washes (HCl, NaHCO ₃ , Brine)

Mandatory Visualization



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References

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